

# An In-depth Technical Guide to Magnesium Dichromate

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## Compound of Interest

Compound Name: Magnesium dichromate

Cat. No.: B13814811

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This guide provides comprehensive technical information regarding the chemical compound **magnesium dichromate**, with a focus on its CAS number and associated safety data. The information is intended for researchers, scientists, and professionals in drug development who may be handling or evaluating this substance.

## Chemical Identification

**Magnesium dichromate** is an inorganic compound with the chemical formula  $\text{MgCr}_2\text{O}_7$ .<sup>[1][2]</sup><sup>[3]</sup> It is recognized for its strong oxidizing properties and is typically a bright red, crystalline solid.<sup>[1]</sup>

Identifier	Value
Chemical Name	Magnesium Dichromate
CAS Number	14104-85-9
Molecular Formula	$\text{Cr}_2\text{MgO}_7$ <sup>[2]</sup>
Molecular Weight	240.29 g/mol <sup>[1][2][4]</sup>
PubChem CID	61713 <sup>[2][4][5]</sup>
EINECS	237-959-1 <sup>[1][2][4]</sup>

## Safety and Hazard Information

**Magnesium dichromate** is classified as a hazardous substance due to its toxicity and other dangerous properties.[1] It is crucial to handle this chemical with appropriate safety precautions.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard classifications for **magnesium dichromate**:

Hazard Class	Category
Acute Toxicity, Oral	Category 4[4][5]
Skin Sensitization	Category 1[4][5]
Carcinogenicity	Category 1B / 1A[4][5]
Hazardous to the aquatic environment, acute hazard	Category 1[5]
Hazardous to the aquatic environment, long-term hazard	Category 1[4][5]

Element	Description
Pictogram(s)	Irritant, Health Hazard, Environmental Hazard[5][6]
Signal Word	Danger[4][5][6]

Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[4][5][6]
- H317: May cause an allergic skin reaction.[4][5][6][7][8]
- H350: May cause cancer.[4][5][6][7][8]
- H400: Very toxic to aquatic life.[5][6]
- H410: Very toxic to aquatic life with long lasting effects.[4][5][6]

### Precautionary Statements (P-Statements):

A comprehensive list of precautionary statements includes, but is not limited to: P201, P202, P261, P270, P272, P273, P280, P301+P312, P302+P352, P308+P313, P333+P313, P362+P364, P391, P405, and P501.[4][5]

**Magnesium dichromate** is a known human carcinogen.[5][9] The International Agency for Research on Cancer (IARC) classifies it as a Class 1 carcinogen.[5][6] It is also recognized as a human carcinogen by the National Toxicology Program (NTP) and the American Conference of Governmental Industrial Hygienists (ACGIH).[5][6][9]

### Additional health hazards include:

- Nephrotoxin: Potentially toxic to the kidneys in an occupational setting.[5][6][9]
- Dermatotoxin: Can cause skin burns and allergic skin reactions (sensitizer).[5][6][9]
- Asthma: May induce reversible bronchoconstriction if inhaled.[5][6][9]

Organization	Limit	Notes
OSHA (PEL)	0.005 mg/m <sup>3</sup>	As Cr(VI)[6][9]
ACGIH (TLV)	0.0001 mg/m <sup>3</sup>	As Cr(VI), inhalable particulate matter[6][9]
ACGIH (STEL)	0.0005 mg/m <sup>3</sup>	As Cr(VI), inhalable particulate matter[9]

## Experimental Protocols and Handling

Detailed experimental protocols for specific applications involving **magnesium dichromate** are not publicly available and should be developed in accordance with laboratory safety standards and the specific requirements of the experiment. The following are general guidelines based on available safety data.

- Handling: Use only in a well-ventilated area, preferably under a fume hood.[10] Avoid breathing dust.[8][10] Do not eat, drink, or smoke when using this product.[4][7] Avoid

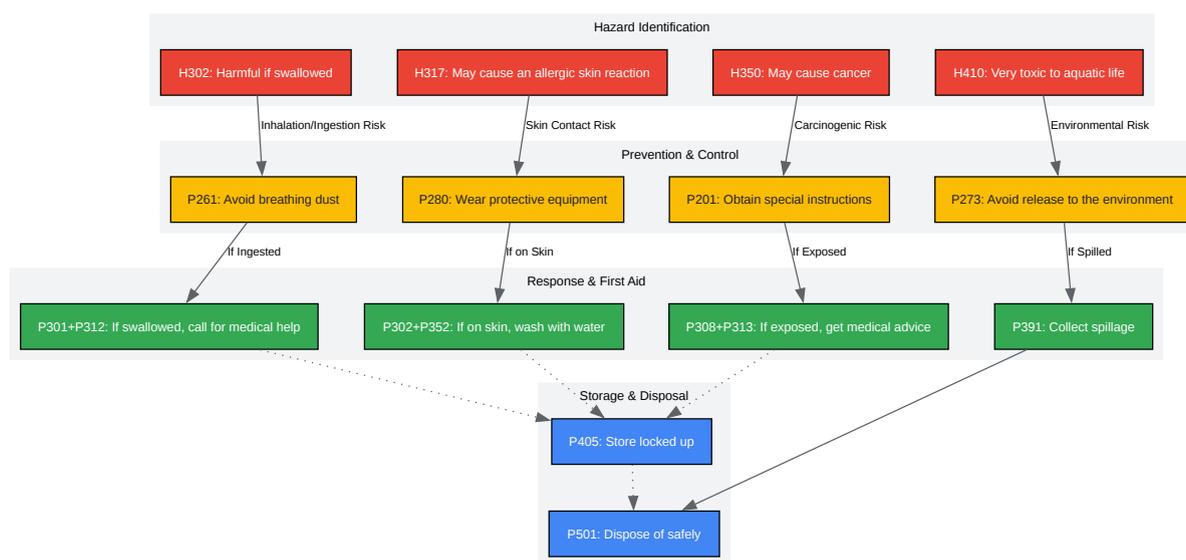
contact with skin and eyes.[10][11] Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[8][10]

- Storage: Store in a cool, dry, well-ventilated place in tightly sealed containers.[8][11] Keep away from food.[11] Store locked up.[4][8]
- If Swallowed: Call a POISON CENTER or doctor if you feel unwell.[4] Rinse mouth.[4]
- If on Skin: Wash with plenty of soap and water.[8] If skin irritation or a rash occurs, get medical advice/attention.[4][8]
- If Exposed or Concerned: Get medical advice/attention.[4][8]

In case of a spill, collect the spillage to prevent it from entering drains.[4][7][8] Dispose of the contents and container to an approved waste disposal plant.[8]

## Visualized Safety Workflow

The following diagram illustrates the logical workflow for handling **magnesium dichromate**, from initial hazard identification to appropriate response measures.



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Caption: Logical flow from hazard identification to response for **magnesium dichromate**.

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## References

- 1. Cas 14104-85-9, magnesium dichromate | lookchem [lookchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. brainly.com [brainly.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Magnesium dichromate | Cr<sub>2</sub>MgO<sub>7</sub> | CID 61713 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Magnesium dichromate | Cr<sub>2</sub>MgO<sub>7</sub> | CID 61713 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. archpdfs.lps.org [archpdfs.lps.org]
- 9. Magnesium dichromate - Hazardous Agents | Haz-Map [haz-map.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. technoindustrialproducts.com [technoindustrialproducts.com]
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